Nintedanib entrapment efficiency determination in nanocarriers

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Compound Focus: **Nintedanib**

CAS No.: 656247-17-5

Cat. No.: S548006

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Analytical Method for Nintedanib Quantification

A stability-indicating **Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)** method has been developed and validated specifically for quantifying **nintedanib** (NTB), including in nanostructured lipid carriers [1]. This method is suitable for analyzing entrapment efficiency and drug release profiles.

Validated RP-HPLC Protocol [1]

- **Stationary Phase:** Shimadzu C18 column (250 × 4.6 mm, 5 µm)
- **Mobile Phase:** 0.1% v/v Triethylamine (TEA) in water : Acetonitrile (ACN) (35:65 % v/v)
- **Flow Rate:** 1.0 mL/min
- **Detection Wavelength:** 390 nm
- **Injection Volume:** 20 µL
- **Retention Time:** 6.77 ± 0.00 minutes
- **Run Time:** ~10-12 minutes
- **Linearity Range:** 0.5 - 4.5 µg/mL (Correlation coefficient, R^2 = 0.999)

Sample Preparation for Entrapment Efficiency

- **Ultrafiltration/Centrifugation:** Place a measured volume of the nanocarrier dispersion (e.g., 1 mL) into an ultrafiltration tube (e.g., molecular weight cut-off 4000 Da or 12-14 kDa dialysis tubing).

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- **Separate Free Drug:** Centrifuge at high speed (e.g., 2000-6000 rpm for 20 minutes). The free drug will pass through the membrane, while the nanocarriers with entrapped drug are retained.
- **Analyze Free Drug:** Dilute the filtrate (containing unentrapped **nintedanib**) appropriately with the mobile phase and analyze using the RP-HPLC method.
- **Destroy Nanocarriers (for Total Drug):** To determine the total drug content in the formulation, disrupt another sample of the nanocarrier dispersion using a solvent like methanol or acetonitrile, sonicate, then dilute and analyze via HPLC.
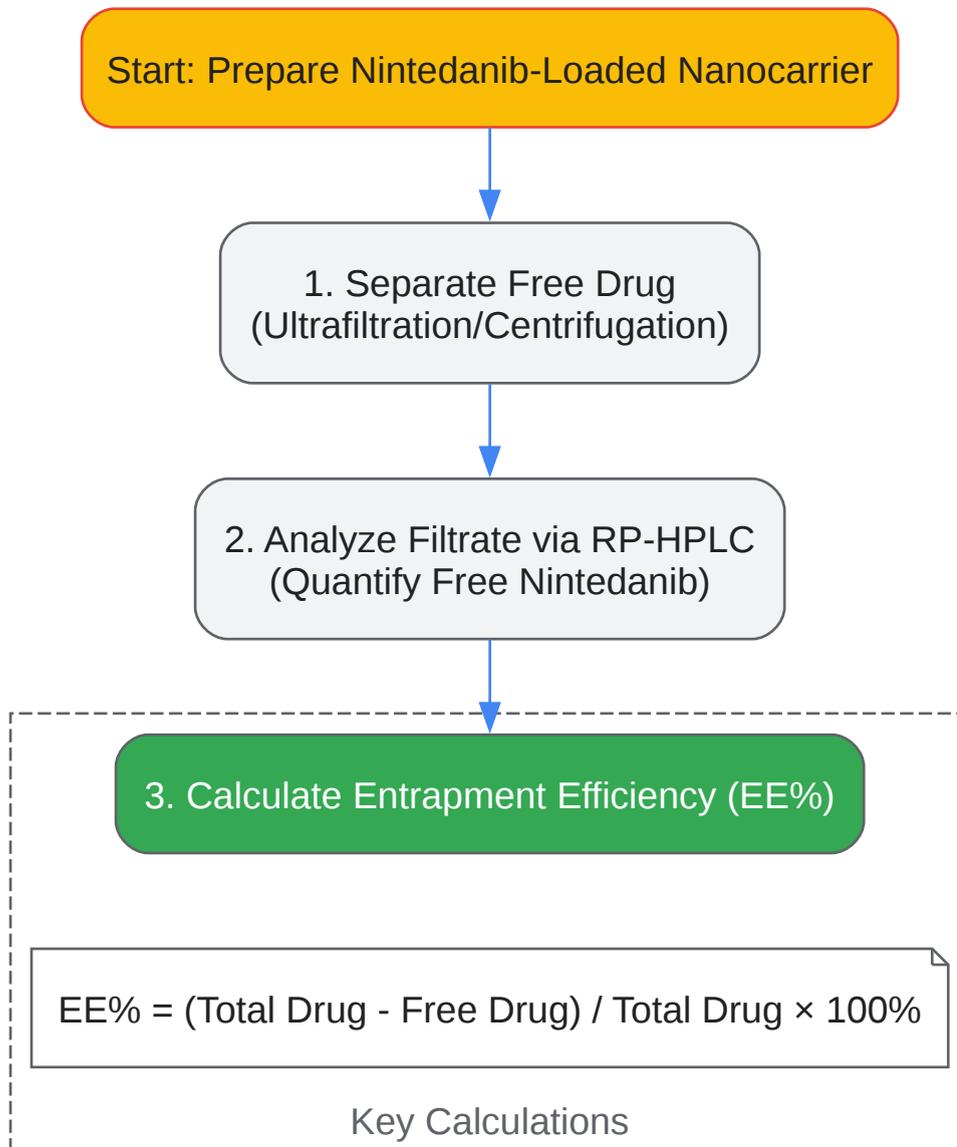
Nanocarrier Formulations & Entrapment Efficiency

The table below summarizes various **nintedanib**-loaded nanocarriers reported in recent literature, along with their composition and achieved entrapment efficiency.

Nanocarrier Type	Key Composition	Preparation Technique	Reported Entrapment Efficiency (EE%)	Citation
Novasomes	Span 60, Cholesterol, Oleic Acid	Thin-film hydration	~90%	[2]
Polymeric Mixed Micelles (PMMs)	Soluplus, Tween 80, Sodium Deoxycholate	Thin-film hydration	90.26%	[3]
Solid Lipid Nanoparticles (SLN)	Glyceryl monostearate, Lecithin, Poloxamer 188	Double-emulsification	>90%	[4]
Chitosan Nanoparticles	Chitosan, γ-Polyglutamic acid (PGA)	Ionic gelation	Not explicitly stated, but optimized for size/PDI	[5] [6]
PLGA Nanoparticles	PLGA Polymer	Nanoprecipitation / Emulsion-solvent evaporation	Not explicitly stated for PF, used for glioblastoma	[7] [8]

Nanocarrier Type	Key Composition	Preparation Technique	Reported Entrapment Efficiency (EE%)	Citation
β-Cyclodextrin Microparticles	Insoluble β-cyclodextrin polymer	Cross-linking & drug loading via incubation	High binding affinity confirmed via SPR & docking	[9]

Experimental Workflow for Entrapment Efficiency Determination

The following diagram illustrates the logical workflow for preparing **nintedanib** nanocarriers and determining their entrapment efficiency.

```
┌─────────────────────────────────────────┐
│   Start: Prepare Nintedanib-Loaded       │
│           Nanocarrier                     │
└─────────────────────────────────────────┘
                    │
                    ▼
┌─────────────────────────────────────────┐
│       1. Separate Free Drug               │
│      (Ultrafiltration/Centrifugation)     │
└─────────────────────────────────────────┘
                    │
                    ▼
┌─────────────────────────────────────────┐
│     2. Analyze Filtrate via RP-HPLC       │
│       (Quantify Free Nintedanib)          │
└─────────────────────────────────────────┘
                    │
                    ▼
```

3. Calculate Entrapment Efficiency (EE%)

$$EE\% = (\text{Total Drug} - \text{Free Drug}) / \text{Total Drug} \times 100\%$$

Key Calculations

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Protocol Notes and Best Practices

- **Method Validation:** The referenced RP-HPLC method has been validated for specificity, linearity, precision, and accuracy, ensuring it is suitable for this application [1].
- **Formulation Optimization:** Many studies utilized statistical designs (e.g., Box-Behnken) to optimize formulation variables like lipid/polymer and surfactant ratios to maximize entrapment efficiency [2] [3].
- **Critical Parameters:** For the RP-HPLC method, maintain a consistent mobile phase composition, pH, and flow rate for reproducible retention times. For sample preparation, ensure the centrifugation speed and time are sufficient to completely separate free drug from the nanocarriers.

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